

Di-TMPTTA safety data sheet and handling precautions for lab use

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Compound of Interest

Compound Name: *Ditrimethylolpropane tetraacrylate*

Cat. No.: *B1581405*

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An In-Depth Technical Guide to the Safe Laboratory Handling of Di(trimethylolpropane) Tetraacrylate (Di-TMPTTA)

This guide provides comprehensive safety data and handling precautions for Di(trimethylolpropane) tetraacrylate (Di-TMPTTA) intended for researchers, scientists, and professionals in drug development and other laboratory settings. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

Di-TMPTTA is a multifunctional acrylic monomer that requires careful handling due to its potential health and environmental effects.^[1] The primary hazards are serious eye irritation and long-term toxicity to aquatic life.^{[1][2]}

GHS Classification Summary:

Hazard Class	Category	Hazard Statement	Signal Word	Pictograms
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation[1][2]	Warning	GHS07
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects[1][2]	Warning	GHS09
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]	Warning	GHS07
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation[3]	Warning	GHS07

Note: GHS classifications can vary between suppliers and reporting bodies.[3] Always refer to the specific Safety Data Sheet (SDS) provided with the product.

Toxicological Profile

Understanding the toxicological data is essential for performing an accurate risk assessment before use.

Acute Toxicity Data:

Exposure Route	Species	Value (LD50)	Classification
Oral	Rat	> 5000 mg/kg[4]	Does not cause acute toxicity[1]
Dermal	Rat	> 2000 mg/kg (estimated)[4]	Does not cause acute toxicity[1]

Key Health Effects:

- Eye Irritation: Causes serious eye irritation upon contact.[1][2][4]
- Skin Contact: While some sources indicate it does not cause skin irritation, others classify it as a skin irritant.[1][3] Prolonged or repeated contact may lead to allergic skin reactions in sensitized individuals.[4][5][6]
- Genotoxicity: Based on available data, Di-TMPTTA is not expected to cause genetic defects. [1][4]
- Carcinogenicity: No data is available on its carcinogenic potential.[1]

Safe Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risk.

Engineering Controls:

- Work in a well-ventilated area.[1][7]
- Use a chemical fume hood or provide appropriate exhaust ventilation where vapors, mists, or aerosols may be generated.[8]
- Ensure that eyewash stations and safety showers are readily accessible and proximal to the workstation.[1]

Handling Precautions:

- Avoid contact with skin and eyes.[7][8]
- Do not breathe vapors, mist, or gas.[8][9]
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5][8]
- Wash hands thoroughly after handling.[2][4][8]
- Remove and wash contaminated clothing before reuse.[4][9]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly closed.[7]
- Store away from heat sources and direct sunlight to prevent polymerization.[4]
- Keep away from incompatible materials such as oxidizing agents, metals, acids, and alkalis.

Personal Protective Equipment (PPE)

The appropriate PPE must be worn at all times when handling Di-TMPTTA.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[1][4][7]
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber > 0.5 mm).[1] Gloves must be inspected before use and disposed of properly after.[8]
 - Clothing: Wear impervious, long-sleeved clothing to prevent skin contact.[1][7][8]
- Respiratory Protection: If ventilation is insufficient or exposure limits are exceeded, use a full-face respirator with an appropriate cartridge certified by NIOSH or equivalent.[1][7]

Emergency Procedures

First-Aid Measures:

- General Advice: Consult a physician and show them the Safety Data Sheet.[8]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[7][8]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[7][8] Remove contaminated clothing.[4][7]

- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. [7][8] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[2][4][8]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[7][8]

Accidental Release Measures (Spills):

- Evacuate personnel to a safe area.[7][8]
- Ensure adequate ventilation and wear full personal protective equipment.[8]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7][8]
- Contain the spill using an inert absorbent material (e.g., sand, earth).[4]
- Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[7]

Fire-Fighting Measures:

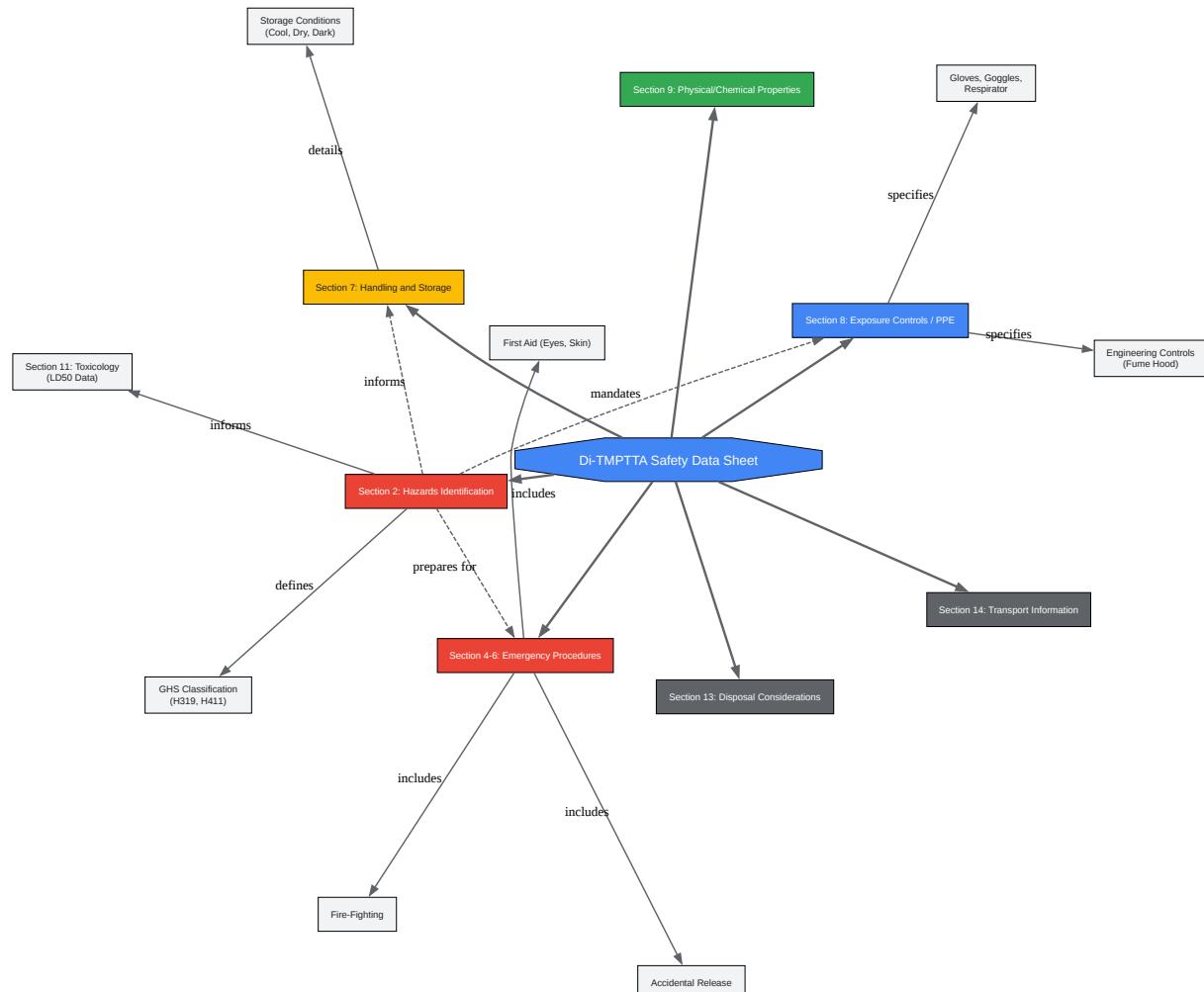
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[7][8]

Physical and Chemical Properties

Property	Value
Physical State	Viscous Liquid [1]
Color	Colorless to pale yellow [1]
Odor	Acrylic ester [1]
Density	1.101 - 1.109 g/mL at 23-25 °C [1]
Flash Point	> 135 °C (> 275 °F) [1]
Water Solubility	15 mg/L at 25 °C (Slightly soluble) [1]
Vapor Pressure	0.0000013 Pa at 20°C [1]
Molecular Weight	~466.5 g/mol [3]

Diagrams and Workflows

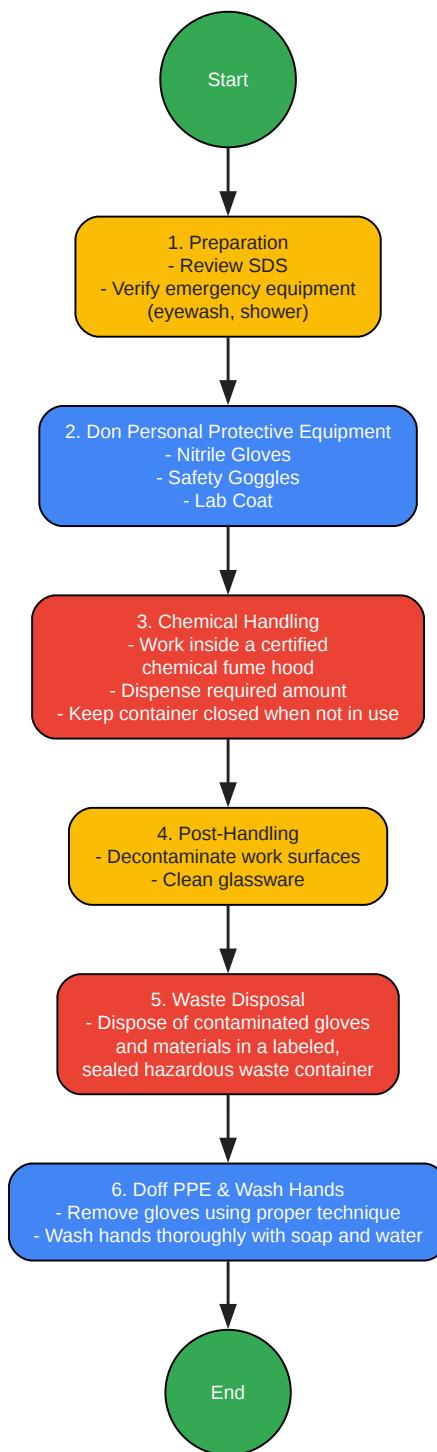
Logical Structure of a Di-TMPTTA Safety Data Sheet



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Caption: Logical structure of a Di-TMPTTA Safety Data Sheet.

Experimental Workflow for Safe Handling



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Caption: Recommended workflow for safely handling Di-TMPTTA in a lab.

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